

Evaluation of alternative synthetic routes for Acetic acid, (hydroxyimino)-, (Z)-

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Compound of Interest

Compound Name: Acetic acid, (hydroxyimino)-, (Z)-

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A Comparative Guide to the Synthetic Routes of (Z)-Acetic Acid, (hydroxyimino)-

For researchers and professionals in drug development and chemical synthesis, the efficient and safe production of key intermediates is paramount. (Z)-Acetic acid, (hydroxyimino)-, also known as glyoxylic acid oxime, is a valuable building block in the synthesis of various pharmaceuticals. This guide provides a comparative evaluation of three prominent synthetic routes to this compound, offering a detailed analysis of their respective methodologies, yields, and starting materials.

Comparison of Synthetic Routes

The selection of an optimal synthetic pathway depends on various factors, including desired yield, purity, scalability, and the availability and hazards of starting materials. The following table summarizes the key quantitative data for the three evaluated routes.

Parameter	Route 1: Oximation of Glyoxylic Acid	Route 2: From Chloroacetaldehyde Hydrate	Route 3: From Glycine Ester Hydrochloride (for ethyl ester)
Starting Materials	Glyoxylic acid, Hydroxylamine hydrochloride	Chloroacetaldehyde hydrate, Hydroxylamine hydrochloride	Glycine ester hydrochloride, Sodium nitrite, Hydrochloric acid
Reported Yield	68% - 91.5% [1]	>95% [1]	76%
Reaction Temperature	Not specified in detail	50°C [1]	-5°C to 0°C
Reaction Time	"Relatively long" [1]	10 hours [1]	~1 hour
Work-up Procedure	Extraction and recrystallization [1]	Concentration and drying [1]	Extraction and evaporation
Product	(Z)-Acetic acid, (hydroxyimino)-	(Z)-Acetic acid, (hydroxyimino)-	(Z)-Ethyl 2-chloro-2-(hydroxyimino)acetate

Experimental Protocols

Route 1: Oximation of Glyoxylic Acid

This is reportedly the most common industrial method for producing (Z)-acetic acid, (hydroxyimino)-. [\[1\]](#)

General Procedure: The synthesis involves the reaction of glyoxylic acid with hydroxylamine hydrochloride in a suitable solvent. A Chinese patent discloses a yield of 91.5%, though it is noted that the reaction time is lengthy and the purification process involves extraction and recrystallization. [\[1\]](#) Another patent reports a yield of 68%. [\[1\]](#)

Synthesis of Starting Material (Glyoxylic Acid): Glyoxylic acid can be synthesized through various methods, including the oxidation of glyoxal with nitric acid or the electrolytic reduction of oxalic acid. [\[2\]](#)[\[3\]](#) The nitric acid oxidation of glyoxal is a common industrial method. [\[4\]](#)

Route 2: From Chloroacetaldehyde Hydrate

This route offers a high-yield and straightforward procedure for the synthesis of (Z)-acetic acid, (hydroxyimino)-.

Experimental Protocol: In a reaction vessel, 334.2 g of water, 84.7 g (1.2 mol) of hydroxylamine hydrochloride (98.5% purity), and 167.1 g (1 mol) of chloroacetaldehyde hydrate (99.0% purity) are combined. The mixture is heated to 50°C and stirred for 10 hours. The resulting solution is then concentrated under reduced pressure (3500 Pa) at 70°C, followed by drying at 70°C for 15 hours to yield 103.5 g of white crystalline product.[1]

Synthesis of Starting Material (Chloroacetaldehyde Hydrate): Chloroacetaldehyde hydrate is produced by the chlorination of aqueous vinyl chloride.[5] It can also be prepared from vinyl acetate or by the chlorination of acetaldehyde.[5]

Route 3: From Glycine Ester Hydrochloride (for ethyl ester)

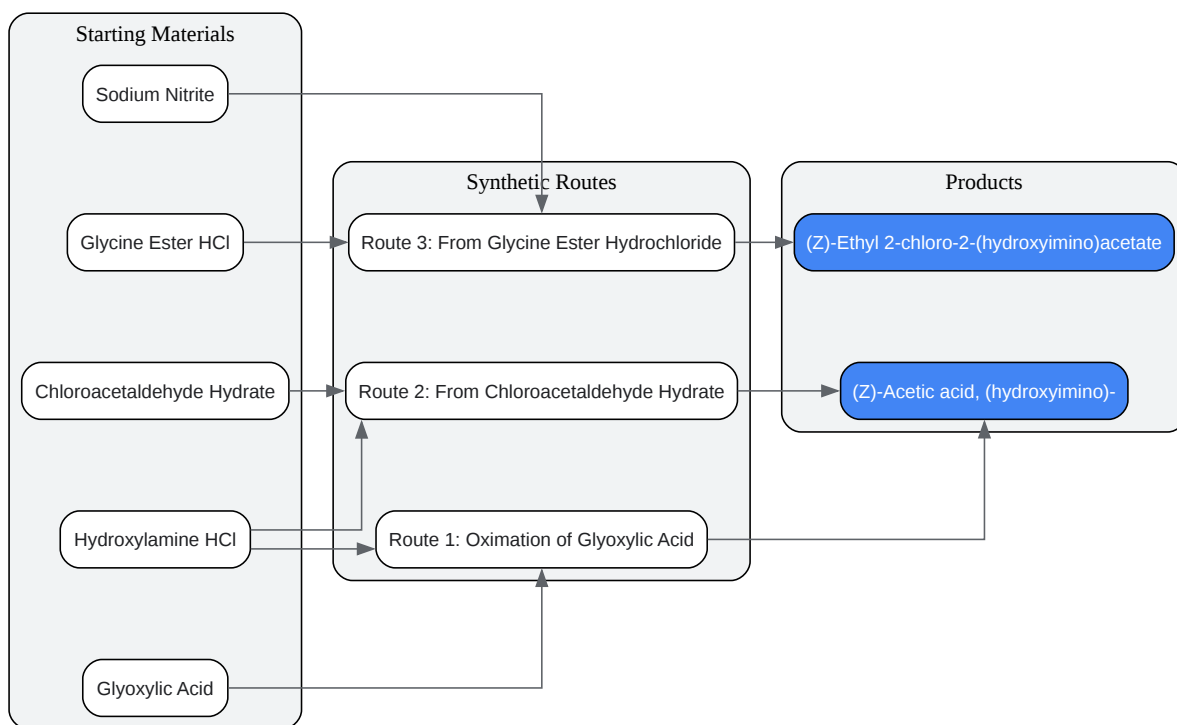
This method provides a route to the ethyl ester of a derivative of the target molecule, (Z)-ethyl 2-chloro-2-(hydroxyimino)acetate.

Experimental Protocol: To a solution of glycine ester hydrochloride (2 g, 14 mmol) in 3 mL of water, concentrated HCl (1.2 mL) is added. The solution is cooled to -5°C, and a solution of sodium nitrite (1 g, 14 mmol) in 1.4 mL of water is added. The mixture is stirred at 0°C for 10 minutes, followed by the addition of another portion of sodium nitrite (1 g, 14 mmol) in 1.4 mL of water. The reaction is stirred at 0°C for an additional 45 minutes. A brine solution is then added, and the mixture is extracted with ether. The organic layer is dried and evaporated under reduced pressure to yield (Z)-ethyl 2-chloro-2-(hydroxyimino)acetate (1.6 g, 76% yield).

Synthesis of Starting Material (Glycine Ester Hydrochloride): Glycine ethyl ester hydrochloride can be prepared by the reaction of glycine with ethanol and hydrogen chloride.[6][7] A common laboratory-scale synthesis involves refluxing a mixture of methyleneaminoacetonitrile in absolute ethanol saturated with hydrochloric acid gas.[6]

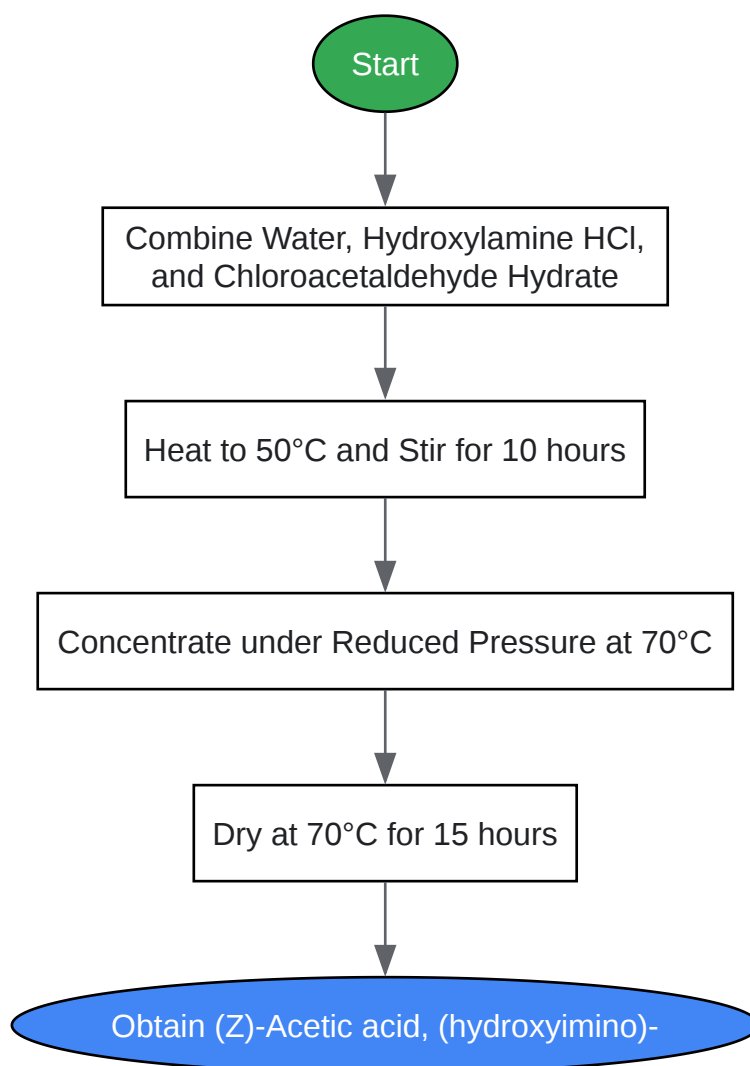
Visualizing the Synthetic Landscape

To better understand the relationships between the different synthetic strategies and their components, the following diagrams have been generated.



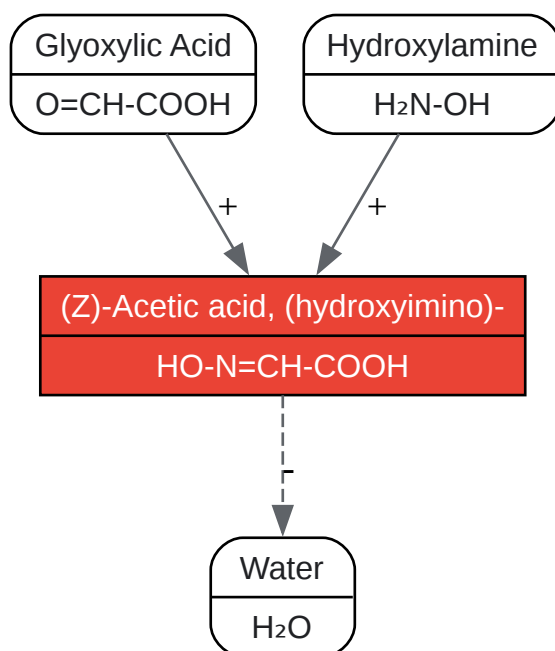
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Caption: Comparison of synthetic routes to (Z)-Acetic acid, (hydroxyimino)-.



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Caption: Experimental workflow for the synthesis from chloroacetaldehyde hydrate.



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Caption: Reaction pathway for the oximation of glyoxylic acid.

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References

- 1. CN116102454A - Preparation method of 2- (hydroxyimino) acetic acid - Google Patents [patents.google.com]
- 2. Synthesis of Glyoxylic Acid by Glyoxal Oxidation in the Presence of Hydrohalic Acids | Semantic Scholar [semanticscholar.org]
- 3. Glyoxylic acid - Wikipedia [en.wikipedia.org]
- 4. guidechem.com [guidechem.com]
- 5. Chloroacetaldehyde - Wikipedia [en.wikipedia.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. prepchem.com [prepchem.com]

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